

An In-depth Technical Guide to Acid Orange 95 (CAS 12217-33-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Orange 95

Cat. No.: B1172612

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Acid Orange 95, a synthetic dye with applications in various industrial and scientific fields. This document collates available data on its physicochemical properties, synthesis, and potential applications, with a focus on presenting quantitative information in a structured format. Detailed methodologies for its synthesis and a general protocol for its potential use in histological staining are also provided.

Chemical and Physical Properties

Acid Orange 95, identified by the CAS number 12217-33-3, is a bis-azo dye known for its vibrant orange-red hue. Its chemical structure, containing two azo groups ($-N=N-$) as chromophores, is responsible for its color. The presence of sulfonate groups imparts water solubility, a key characteristic for its application in aqueous dyeing processes.

Table 1: Physicochemical Properties of Acid Orange 95

Property	Value	Reference(s)
CAS Number	12217-33-3	
C.I. Name	Acid Orange 95	
C.I. Number	24780	
Molecular Formula	C ₃₄ H ₂₈ N ₄ Na ₂ O ₈ S ₂	
Molecular Weight	730.72 g/mol	
Appearance	Cherry red powder	
Solubility	Soluble in water.	

Note: Comprehensive quantitative data on solubility in various solvents and at different temperatures are not readily available in published literature.

Table 2: Spectral Properties of Acid Orange 95

Parameter	Value	Reference(s)
UV-Vis Absorption Maximum (λ_{max})	Data not available	
Molar Extinction Coefficient (ϵ)	Data not available	

Note: While specific spectral data for Acid Orange 95 is not available, related azo dyes such as Acid Orange 7 exhibit a maximum absorption wavelength (λ_{max}) around 484 nm.

Synthesis of Acid Orange 95

The synthesis of Acid Orange 95 is a multi-step process involving diazotization and coupling reactions. The primary starting material is 1,1-Bis(4-aminophenyl)cyclohexane, which undergoes a double nitriding reaction. The resulting diazonium salt is then coupled with 7-Hydroxynaphthalene-1,3-disulfonic acid and phenol to produce the final dye molecule.

Experimental Protocol: Synthesis of Acid Orange 95

The following is a generalized laboratory-scale protocol for the synthesis of Acid Orange 95, based on the known reactions for similar bis-azo dyes.

Materials:

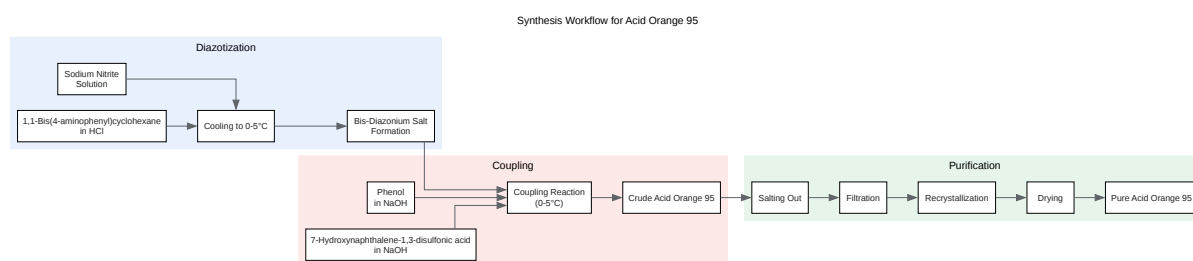
- 1,1-Bis(4-aminophenyl)cyclohexane
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- 7-Hydroxynaphthalene-1,3-disulfonic acid
- Phenol
- Sodium hydroxide (NaOH)
- Ice
- Deionized water
- Stirring apparatus
- Beakers and flasks

Procedure:

- **Diazotization:** a. Dissolve a molar equivalent of 1,1-Bis(4-aminophenyl)cyclohexane in a dilute solution of hydrochloric acid. b. Cool the solution to 0-5 °C in an ice bath with constant stirring. c. Slowly add a stoichiometric amount of a pre-cooled aqueous solution of sodium nitrite. Maintain the temperature below 5 °C. d. Stir the mixture for 30-60 minutes to ensure complete formation of the bis-diazonium salt.
- **Coupling:** a. In a separate vessel, dissolve a molar equivalent of 7-Hydroxynaphthalene-1,3-disulfonic acid in an alkaline solution (e.g., sodium hydroxide solution). b. In another vessel, dissolve a molar equivalent of phenol in an alkaline solution. c. Slowly add the bis-diazonium salt solution from step 1d to the alkaline solution of 7-Hydroxynaphthalene-1,3-disulfonic acid, followed by the addition of the alkaline phenol solution, while maintaining a low

temperature (0-5 °C) and constant stirring. d. The coupling reaction is typically rapid, indicated by the formation of the colored dye. e. Continue stirring for a few hours to ensure the reaction goes to completion.

- Isolation and Purification: a. The dye can be precipitated from the reaction mixture by adding a salt, such as sodium chloride ("salting out"). b. The precipitate is then collected by filtration. c. The crude dye can be purified by recrystallization from a suitable solvent, such as a water-ethanol mixture. d. Dry the purified dye in a vacuum oven.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for Acid Orange 95.

Applications

Acid Orange 95 is primarily utilized in the textile industry for dyeing protein fibers such as wool and silk, as well as synthetic polyamides. It is also used in the dyeing of leather. Its potential application as a biological stain has been noted, likely due to its affinity for proteinaceous structures within cells and tissues.

General Protocol for Histological Staining

While a specific, validated protocol for the use of Acid Orange 95 in histological staining is not widely documented, a general procedure can be extrapolated based on the properties of acid dyes. This protocol would be suitable for staining cytoplasm and connective tissues.

Materials:

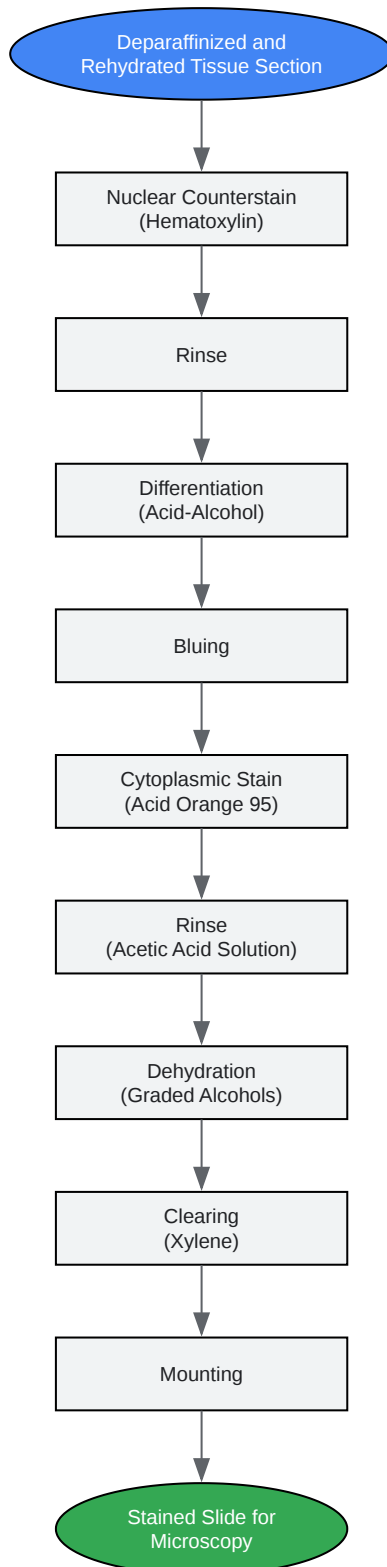
- Acid Orange 95 staining solution (e.g., 1% w/v in aqueous solution, with 1% acetic acid)
- Deparaffinized and rehydrated tissue sections on microscope slides
- Hematoxylin solution (for counterstaining nuclei)
- Differentiating solution (e.g., acid-alcohol)
- Bluing agent (e.g., Scott's tap water substitute)
- Dehydrating alcohols (e.g., 70%, 95%, 100% ethanol)
- Clearing agent (e.g., xylene)
- Mounting medium and coverslips

Procedure:

- Deparaffinization and Rehydration: Immerse slides in xylene to remove paraffin wax, followed by a graded series of alcohols to rehydrate the tissue sections.
- Nuclear Counterstaining: Stain with hematoxylin for an appropriate time, then rinse.
- Differentiation and Bluing: Differentiate with acid-alcohol to remove excess hematoxylin, then "blue" the nuclei in a suitable agent.
- Cytoplasmic Staining: Immerse slides in the Acid Orange 95 staining solution. The optimal staining time will need to be determined empirically but may range from 30 seconds to 5 minutes.
- Rinsing: Briefly rinse in a weak acetic acid solution to remove excess stain.

- Dehydration and Clearing: Dehydrate the sections through a graded series of alcohols, and then clear in xylene.
- Mounting: Mount a coverslip onto the slide using a compatible mounting medium.

General Histological Staining Workflow

[Click to download full resolution via product page](#)

Caption: General workflow for histological staining.

Toxicological and Safety Information

The toxicological properties of Acid Orange 95 have not been extensively investigated. However, as with many azo dyes, it should be handled with care. The material is considered an irritant to the eyes, skin, and mucous membranes. Mutagenicity data has been reported, but comprehensive carcinogenicity data is not available. It is important to note that some azo dyes can be metabolized to aromatic amines, a class of compounds that includes known carcinogens.

Table 3: Toxicological and Safety Data

Parameter	Information	Reference(s)
Acute Toxicity	May be harmful by inhalation, ingestion, or skin absorption.	
Irritation	Causes eye and skin irritation. Irritating to mucous membranes and upper respiratory tract.	
Carcinogenicity	Not listed by ACGIH, IARC, NIOSH, NTP, or OSHA.	
Mutagenicity	Mutagenicity data reported.	
LD50	Data not available	

Handling and Storage:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.
- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- Keep containers tightly closed.

Signaling Pathways

A thorough review of the scientific literature did not yield any information on specific signaling pathways that are directly modulated by or are the subject of study using Acid Orange 95. The research focus on this compound has been primarily on its application as a dye rather than its biological or pharmacological effects at the cellular signaling level.

Conclusion

Acid Orange 95 is a well-established bis-azo dye with significant industrial applications, particularly in the textile and leather industries. While its physicochemical properties are generally described, there is a notable lack of detailed quantitative data, such as its molar extinction coefficient and specific solubility values, in the public domain. Its potential as a biological stain is recognized, though specific protocols have yet to be widely published. The toxicological profile is incomplete, and further research is warranted to fully characterize its safety. Currently, there is no evidence to suggest its involvement in or use for the study of specific cellular signaling pathways. This guide provides a foundational understanding of Acid Orange 95 for the scientific community and highlights areas where further research is needed to expand its potential applications in research and development.

- To cite this document: BenchChem. [An In-depth Technical Guide to Acid Orange 95 (CAS 12217-33-3)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1172612#acid-orange-95-cas-number-12217-33-3\]](https://www.benchchem.com/product/b1172612#acid-orange-95-cas-number-12217-33-3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com